

# Personal protective equipment for handling Lit-001

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## Compound of Interest

Compound Name: Lit-001

Cat. No.: B608597

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## Essential Safety and Handling Guide for Lit-001

For researchers, scientists, and drug development professionals, ensuring safe handling of laboratory chemicals is paramount. This document provides immediate and essential safety and logistical information for the handling of **Lit-001**, a nonpeptide oxytocin receptor agonist. Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

## Hazard Identification and Classification

**Lit-001** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS)[1]:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Lit-001** to prevent exposure.

Protection Type	Specific Requirement	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles.	Prevents eye contact with dust or splashes which can cause serious irritation[1].
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Protects skin from irritation upon contact[1].
Skin and Body Protection	Laboratory coat.	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is required.	Avoids inhalation of dust or aerosols that may cause respiratory tract irritation[1].

## Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes[1].
- Avoid formation of dust and aerosols.
- Use only in a well-ventilated area with appropriate exhaust ventilation.

- Do not eat, drink, or smoke in areas where **Lit-001** is handled.

#### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage for the powder is at -20°C for up to 3 years.
- Stock solutions in solvent can be stored at -80°C for up to 1 year.

## First Aid Measures

In case of exposure to **Lit-001**, follow these first aid procedures immediately:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention if you feel unwell.
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.

## Disposal Plan

Dispose of **Lit-001** and its container in accordance with all local, regional, national, and international regulations. Do not allow to enter drains or waterways.

## Quantitative Data Summary

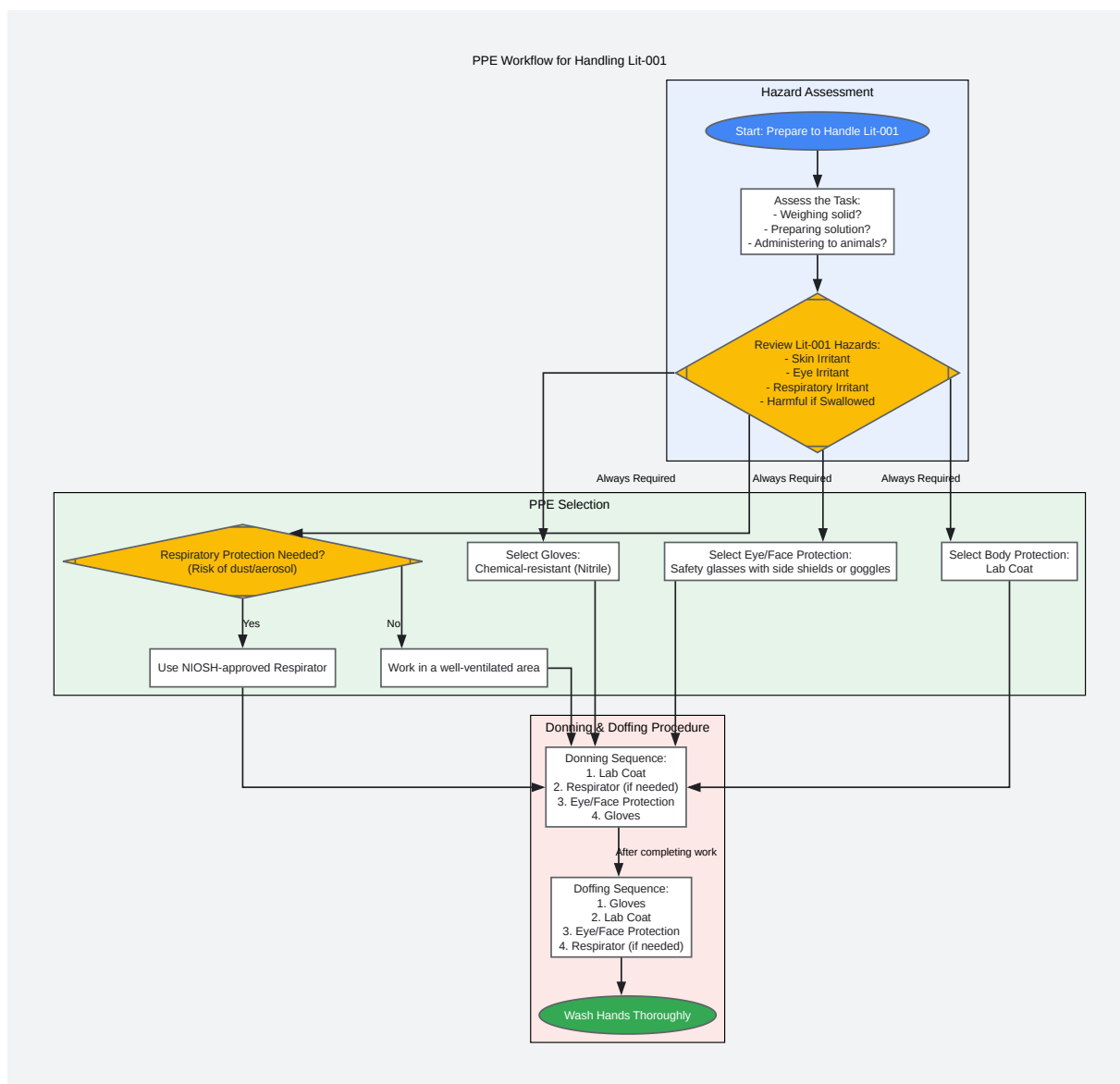
Property	Value	Reference
Molecular Formula	C30H34F3N7O4S	
Molecular Weight	645.70 g/mol	
CAS Number	2245072-21-1	
EC50	55 nM	
Ki	226 nM	

## Experimental Protocols

Detailed experimental protocols involving **Lit-001** can be found in the primary literature. For example, Frantz et al. (2018) in the Journal of Medicinal Chemistry describe its use in a mouse model of autism, including dosage and administration methods.

## Visual Guidance for Safe Handling

The following diagram outlines the decision-making process for selecting and using Personal Protective Equipment (PPE) when handling **Lit-001**.



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Caption: PPE selection and use workflow for **Lit-001** handling.

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## References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
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